

Comprehensive Technical Guide: 4-(2-Aminoethyl)pyridine (CAS 13258-63-4)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(2-Aminoethyl)pyridin-2-amine

Cat. No.: B13237841

[Get Quote](#)

Executive Summary & Chemical Identity

As drug development and advanced materials science increasingly rely on highly functionalized heterocyclic building blocks, 4-(2-Aminoethyl)pyridine has emerged as a critical intermediate. Characterized by a pyridine ring substituted at the 4-position with an ethylamine side chain, this compound is highly valued for its dual functionality: a basic, nucleophilic pyridine nitrogen and a highly reactive primary amine[1].

Nomenclature Clarification: While occasionally queried in literature under extended functional names such as **4-(2-Aminoethyl)pyridin-2-amine**, the CAS Registry Number 13258-63-4 strictly and unambiguously identifies 4-(2-Aminoethyl)pyridine (also known as 2-(4-pyridyl)ethylamine or 4-pyridineethanamine)[2],[3]. To maintain rigorous scientific integrity, this whitepaper focuses exclusively on the chemical entity defined by CAS 13258-63-4.

Physicochemical Profiling

Understanding the physical properties of 4-(2-Aminoethyl)pyridine is essential for designing downstream purification protocols (such as vacuum distillation) and predicting its pharmacokinetic behavior as a pharmacophore. The compound typically presents as a clear, colorless to light yellow or orange liquid[4],[5].

Property	Value	Source
CAS Registry Number	13258-63-4	
Molecular Formula	C ₇ H ₁₀ N ₂	[2]
Molecular Weight	122.17 g/mol	[6]
Boiling Point	104 °C at 9 mmHg (231 °C at 760 mmHg)	
Density	1.0238 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.5380	
Water Solubility	~75 g/L at 25 °C	[2]
Flash Point (Closed Cup)	113 °C (235.4 °F)	

Applications in Pharmacology & Supramolecular Chemistry

Bioisosteric Replacement in Histamine Pharmacology

4-(2-Aminoethyl)pyridine is a well-documented structural analog of histamine. Histamine utilizes an imidazole ring connected to an ethylamine chain to bind to H₁–H₄ receptors. By substituting the imidazole with a pyridine ring, medicinal chemists alter the pK_a, tautomeric preferences, and metabolic stability (e.g., resistance to histamine N-methyltransferase) of the ligand. This makes CAS 13258-63-4 a highly valuable scaffold for probing receptor subtype selectivity and developing novel antihistamines or receptor agonists[7],[8].

Complex API and Macromolecular Synthesis

Beyond receptor pharmacology, the compound is extensively utilized in organic synthesis to build bis-pyridine architectures. Because the pyridine nitrogen retains its lone pair, it acts as an excellent ligand for metal coordination[1]. For instance, reacting 4-(2-aminoethyl)pyridine with complex core molecules (like ellagic acid or coumarin derivatives) via amide bond formation yields highly soluble, functionalized catalysts and supramolecular materials[9]. It is also utilized as an analytical reference standard for method validation (AMV) in quality control environments[6].

Synthetic Methodology & Self-Validating Protocol

The most robust industrial and laboratory-scale synthesis of 4-(2-aminoethyl)pyridine involves the catalytic hydrogenation of 4-pyridineacetonitrile.

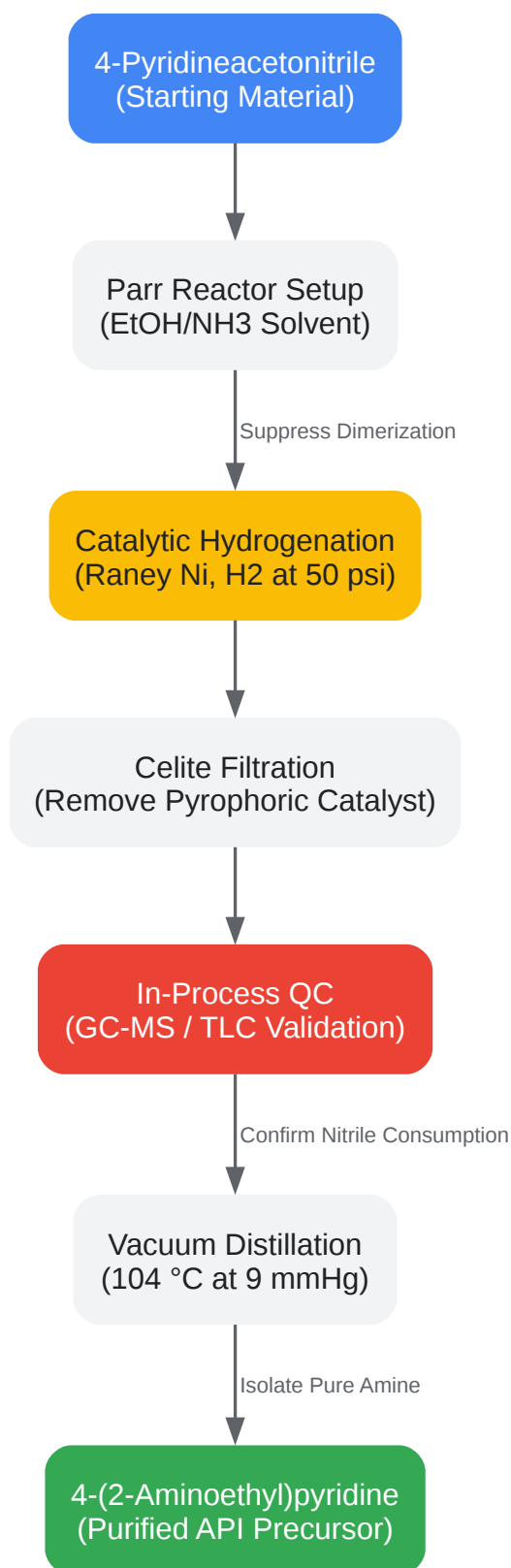
Rationale & Causality in Experimental Design

The reduction of a nitrile to a primary amine frequently suffers from the generation of secondary and tertiary amine byproducts. This occurs because the intermediate imine can condense with the newly formed primary amine. Causality: To actively suppress this dimerization, the reaction is conducted in an excess of ammoniacal ethanol (EtOH/NH₃), which shifts the thermodynamic equilibrium toward the primary amine. Furthermore, Raney Nickel is explicitly chosen over Palladium on Carbon (Pd/C). Causality: Pd/C under high hydrogen pressure can inadvertently catalyze the over-reduction of the heteroaromatic pyridine ring into a piperidine derivative, destroying the target pharmacophore.

Step-by-Step Protocol: Catalytic Hydrogenation

- **Reaction Setup:** In a high-pressure Parr reactor, dissolve 1.0 equivalent of 4-pyridineacetonitrile in a 2M solution of ammonia in ethanol.
- **Catalyst Addition:** Carefully introduce an aqueous slurry of active Raney Nickel (approx. 10% w/w relative to the substrate). Safety Note: Raney Nickel is highly pyrophoric and must be handled under an inert argon atmosphere[2].
- **Hydrogenation:** Seal the reactor, purge three times with nitrogen gas, followed by three purges with hydrogen gas. Pressurize the vessel to 50 psi with H₂. Agitate vigorously at 25–30 °C. Monitor hydrogen uptake; the reaction is typically complete within 4–6 hours when the internal pressure stabilizes.
- **Self-Validating QC (Filtration):** Vent the reactor and purge thoroughly with nitrogen. Filter the crude mixture through a tightly packed Celite pad to safely remove the finely divided Raney Nickel catalyst.
 - **Validation Step:** Before proceeding to distillation, analyze the filtrate via or TLC (DCM:MeOH 9:1). The protocol is only validated to proceed if the nitrile starting material peak is entirely absent, ensuring complete conversion[5].

- Purification: Evaporate the ethanolic ammonia under reduced pressure. Subject the resulting crude oil to fractional vacuum distillation. Collect the pure fraction boiling at 104 °C at 9 mmHg to isolate 4-(2-aminoethyl)pyridine as a clear, light yellow liquid.



[Click to download full resolution via product page](#)

Fig 1: Self-validating synthetic workflow for 4-(2-aminoethyl)pyridine via nitrile reduction.

Safety, Handling, and Storage

As a primary aliphatic amine attached to a pyridine ring, CAS 13258-63-4 is a basic and reactive compound.

- **Hazard Classifications:** It is classified as an irritant and potentially corrosive. Key hazard codes include H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Some suppliers note H314 (Causes severe skin burns and eye damage) depending on concentration and packaging[4].
- **Personal Protective Equipment (PPE):** Handling requires chemical safety goggles, heavy-duty nitrile gloves, and an ABEK (EN14387) respirator filter if handled outside a fume hood.
- **Storage Conditions:** The compound is air-sensitive and should be stored locked up, kept in a dark place under an inert atmosphere (Argon or Nitrogen), at room temperature[4],[10].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 13258-63-4: 4-Pyridineethanamine | CymitQuimica [cymitquimica.com]
- 2. 4-(2-Aminoethyl)pyridine(13258-63-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. Pyridine-4-ethanamine | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
- 4. 4-(2-アミノエチル)ピリジン | 4-(2-Aminoethyl)pyridine | 13258-63-4 | 東京化成工業株式会社 [tcichemicals.com]
- 5. 4-(2-Aminoethyl)pyridine, 98% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. 4-(2-Aminoethyl)pyridine - CAS - 13258-63-4 | Axios Research [axios-research.com]
- 7. 4-(2-Aminoethyl)pyridine 97.0+%, TCI America 5 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]

- [8. 4-\(2-Aminoethyl\)pyridine, 97% 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific \[fishersci.at\]](#)
- [9. WO2014186101A1 - Pyridine- or pyrazine-containing compounds - Google Patents \[patents.google.com\]](#)
- [10. 4-\(2-Aminoethyl\)pyridine One Chongqing Chemdad Co. , Ltd \[chemdad.com\]](#)
- [To cite this document: BenchChem. \[Comprehensive Technical Guide: 4-\(2-Aminoethyl\)pyridine \(CAS 13258-63-4\)\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b13237841/docs#comprehensive-technical-guide-4-2-aminoethyl-pyridine-cas-13258-63-4\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check